

Application Notes and Protocols for Amino-PEG4-bis-PEG3-N3 Bioconjugation

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Compound of Interest

Compound Name: Amino-PEG4-bis-PEG3-N3

Cat. No.: B15073312

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Introduction

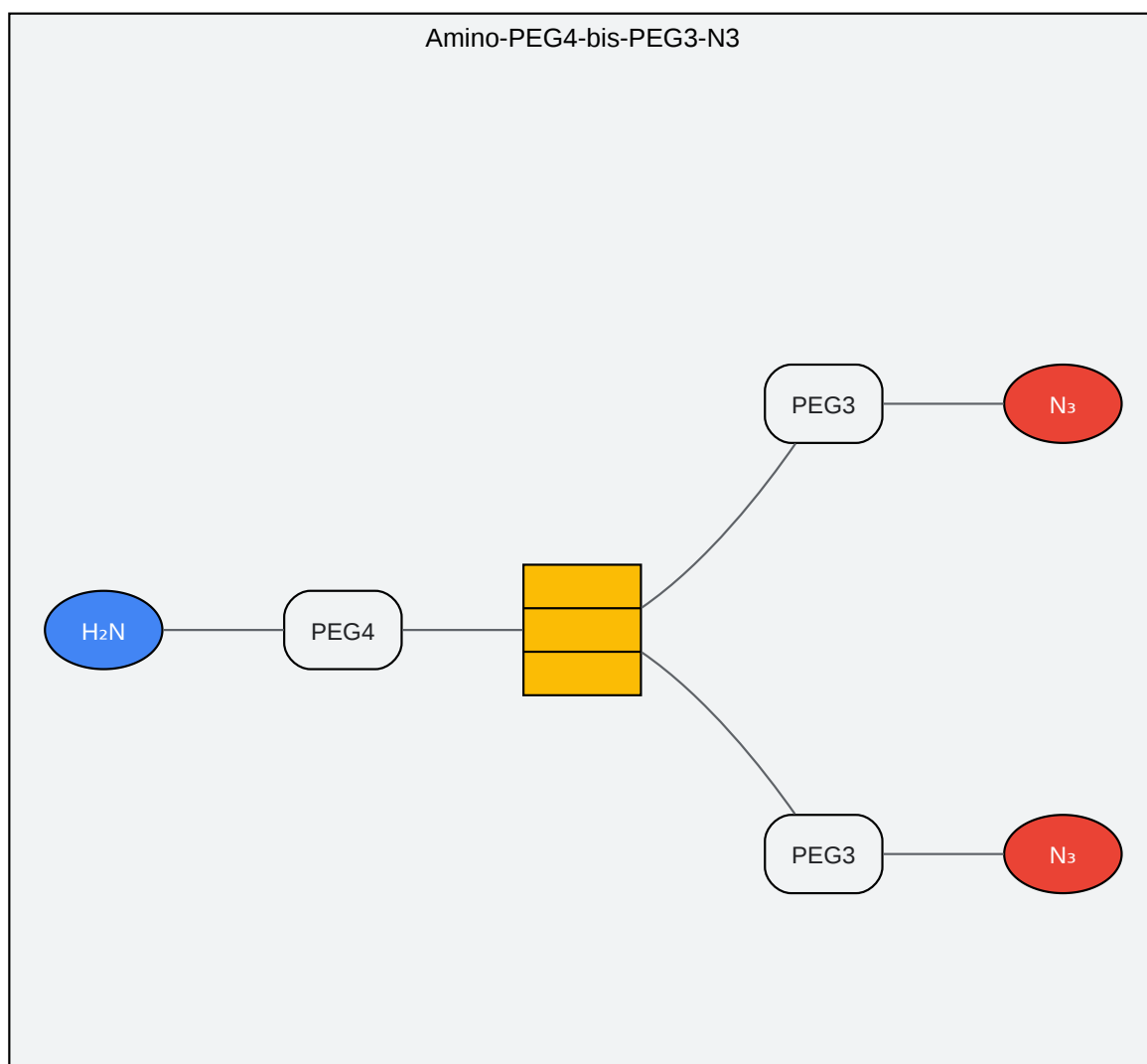
Amino-PEG4-bis-PEG3-N3 is a heterotrifunctional linker molecule designed for advanced bioconjugation applications, particularly in the development of antibody-drug conjugates (ADCs) and other complex biomolecular constructs.[1][2] This linker features a primary amine group and two azide moieties, enabling the sequential or simultaneous conjugation of multiple molecules. The polyethylene glycol (PEG) spacer enhances solubility, reduces aggregation, and minimizes steric hindrance of the conjugated molecules.[3][4]

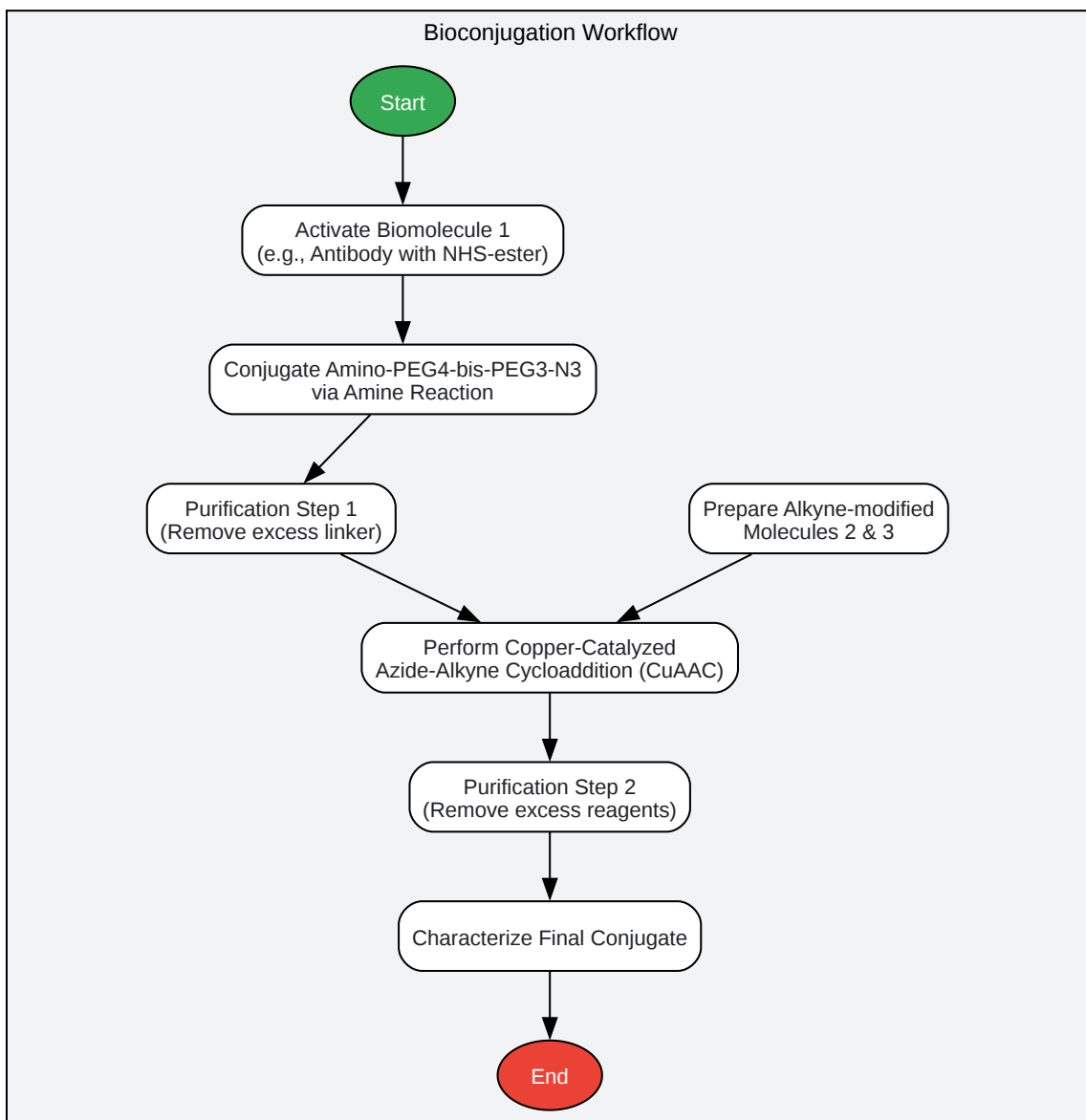
The primary amine allows for straightforward reaction with activated carboxylic acids or N-hydroxysuccinimide (NHS) esters, commonly found on proteins, antibodies, or other biomolecules.[5][6][7] The dual azide groups provide handles for copper-catalyzed azide-alkyne cycloaddition (CuAAC) or strain-promoted azide-alkyne cycloaddition (SPAAC) "click chemistry" reactions.[8][9][10][11] This allows for the highly efficient and specific attachment of two alkyne- or cycloalkyne-modified molecules, such as cytotoxic drugs, imaging agents, or targeting ligands.

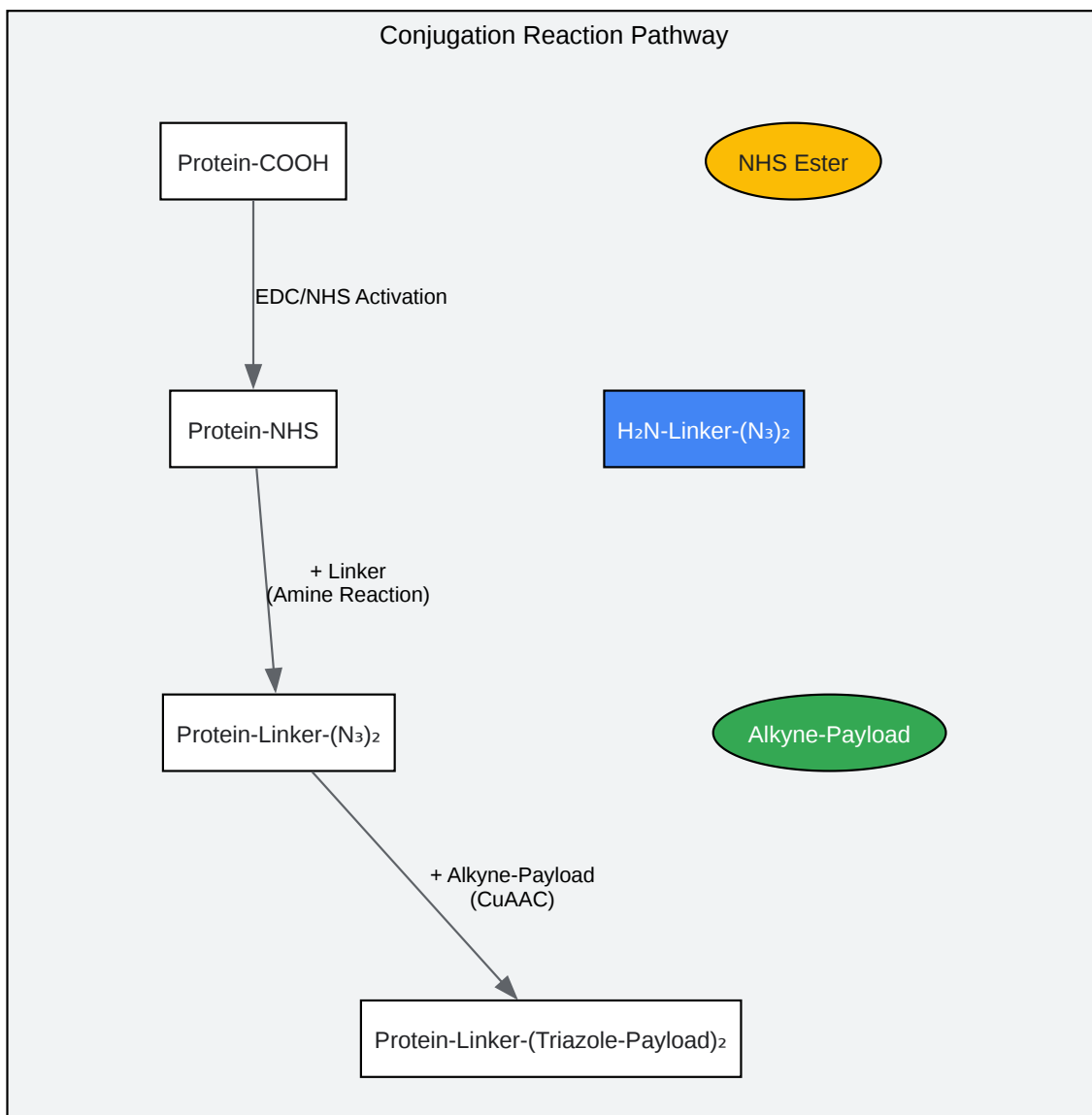
These application notes provide a detailed, step-by-step guide to utilizing **Amino-PEG4-bis-PEG3-N3** in a two-stage bioconjugation workflow. This involves an initial amine-reactive conjugation followed by a copper-catalyzed click chemistry reaction.

Molecular Structure and Reaction Scheme

The structure of **Amino-PEG4-bis-PEG3-N3** allows for a versatile, multi-step conjugation strategy.







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